

An In-depth Technical Guide on **tert-butyl methyl(2-(methylamino)ethyl)carbamate**

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

| | |
|----------------|---|
| Compound Name: | <i>Tert-butyl methyl(2-(methylamino)ethyl)carbamate</i> |
| Cat. No.: | B179948 |

[Get Quote](#)

This guide provides essential technical data for researchers, scientists, and professionals in drug development on the chemical compound **tert-butyl methyl(2-(methylamino)ethyl)carbamate**.

Core Molecular Data

The fundamental molecular properties of **tert-butyl methyl(2-(methylamino)ethyl)carbamate** are summarized below. This data is critical for experimental design, analysis, and chemical synthesis.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₉ H ₂₀ N ₂ O ₂ [1] [2] [3] |
| Molecular Weight | 188.27 g/mol [2] [3] |
| IUPAC Name | tert-butyl N-methyl-N-[2-(methylamino)ethyl]carbamate [3] |
| CAS Number | 112257-19-9 [1] [2] [3] |

Experimental Protocols

Detailed experimental protocols for the synthesis of **tert-butyl methyl(2-(methylamino)ethyl)carbamate** can be found in various chemical literature and databases. A general synthetic approach involves the reaction of N,N'-dimethylethylenediamine with di-tert-butyl dicarbonate in a suitable solvent such as dichloromethane. The reaction is typically initiated at a reduced temperature and then allowed to proceed at room temperature. Purification of the final product is commonly achieved through silica gel column chromatography.

Molecular Structure and Connectivity

The following diagram illustrates the logical relationship and connectivity of the primary functional groups within the **tert-butyl methyl(2-(methylamino)ethyl)carbamate** molecule.



[Click to download full resolution via product page](#)

Caption: Molecular component diagram for **tert-butyl methyl(2-(methylamino)ethyl)carbamate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tert-Butyl methyl[2-(methylamino)ethyl]carbamate [cymitquimica.com]
- 2. tert-Butyl methyl(2-(methylamino)ethyl)carbamate | 112257-19-9 | FB143658 [biosynth.com]
- 3. tert-Butyl methyl(2-(methylamino)ethyl)carbamate | C9H20N2O2 | CID 14403871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on tert-butyl methyl(2-(methylamino)ethyl)carbamate]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b179948#tert-butyl-methyl-2-methylamino-ethyl-carbamate-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com